

An In-depth Technical Guide to the Safe Handling of 3-Thiophenacetic Acid

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Compound of Interest

Compound Name: 3-Thiophenacetic acid

Cat. No.: B186584

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Thiophenacetic acid** (CAS No. 6964-21-2), a compound utilized in various research and development applications, including the synthesis of gold nanoparticles and as a ligand in the formation of gadolinium(III) complexes.^[1] Adherence to stringent safety protocols is paramount when working with this and other thiophene derivatives to mitigate potential risks.

Hazard Identification and Classification

3-Thiophenacetic acid is classified as a hazardous substance. The primary hazards are associated with its corrosive nature, causing skin irritation, and the potential for serious eye damage.^{[2][3][4][5]}

Table 1: GHS Hazard Classification

Hazard Class	Category
Skin Corrosion/Irritation	Category 1B / 2
Serious Eye Damage/Eye Irritation	Category 1 / 2
Specific target organ toxicity — (single exposure)	Category 3 (Respiratory system)

Note: Classification may vary slightly between suppliers.

Pictograms:

GHS05: Corrosion

Signal Word: Danger or Warning[2][5]

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[1][4]
- H315: Causes skin irritation.[3][5][6]
- H318: Causes serious eye damage.[4]
- H319: Causes serious eye irritation.[5][6]
- H335: May cause respiratory irritation.[6]
- H290: May be corrosive to metals.[4]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets provided by suppliers.[2][3][4][5][6][7][8][9] Key precautions include avoiding contact with skin and eyes, preventing inhalation of dust, and ensuring adequate ventilation.

Physical and Chemical Properties

Understanding the physical and chemical properties of **3-Thiophenacetic acid** is essential for its safe handling and storage.

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₆ O ₂ S
Molecular Weight	142.18 g/mol [2]
Appearance	Off-white to beige crystalline flakes or powder [1] [3]
Melting Point	73-76 °C [1]
Boiling Point	129 °C at 2.5 mm Hg [1]
Water Solubility	Very soluble [1] [10]
pKa	4.25 ± 0.10 (Predicted) [1]

Toxicological Information

While specific quantitative toxicity data such as LD50 for **3-Thiophenacetic acid** is not readily available, the primary toxicological concerns are its corrosive effects on the skin and eyes.[\[3\]](#)[\[5\]](#) The toxicological properties have not been fully investigated.[\[5\]](#) For thiophene, a related compound, the oral LD50 in rats is 1400 mg/kg, and in mice is 420 mg/kg.[\[11\]](#) Thiophene derivatives are generally considered to have low acute toxic potential.

The toxicity of some thiophene-containing drugs has been linked to their metabolism by cytochrome P450 enzymes, which can lead to the formation of reactive intermediates like S-oxides and epoxides. These reactive metabolites can then conjugate with glutathione.

Experimental Protocols

Strict adherence to the following protocols is mandatory when handling **3-Thiophenacetic acid**.

Personal Protective Equipment (PPE)

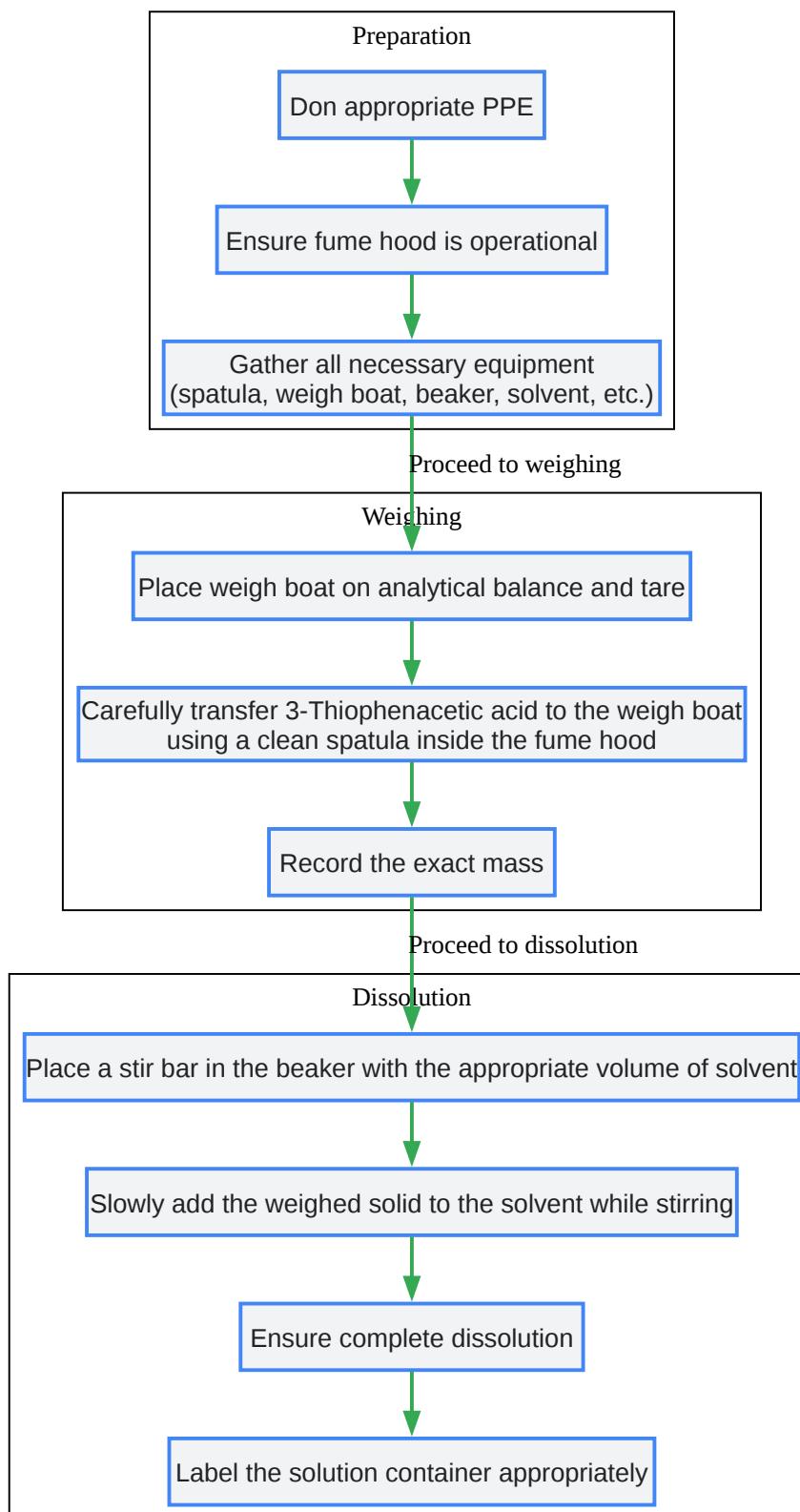
A thorough risk assessment should be conducted before handling. The following PPE is required:

- Eye Protection: Tightly fitting safety goggles and a face shield.[\[5\]](#)

- Hand Protection: Chemically resistant gloves (e.g., butyl rubber). Gloves must be inspected before use.[5][12]
- Skin and Body Protection: A lab coat, and if there is a risk of splashing, a chemical-resistant apron and over-sleeves.[3]
- Respiratory Protection: If dust is likely to be generated, use a NIOSH-approved respirator with an appropriate particulate filter.[13] All handling of the solid should ideally be done in a chemical fume hood.[13]

Weighing and Solution Preparation Protocol

This protocol outlines the steps for safely weighing the solid and preparing a solution.



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Caption: Workflow for weighing and preparing a solution of **3-Thiophenacetic acid**.

Spill Decontamination Protocol

In the event of a spill, immediate and appropriate action is crucial.

- Evacuate and Alert: Immediately alert others in the vicinity and evacuate the area if the spill is large or if there is a risk of airborne dust.
- Don PPE: Put on the appropriate personal protective equipment, including respiratory protection if necessary.
- Containment: For a solid spill, carefully sweep up the material and place it in a labeled, sealed container for hazardous waste disposal. Avoid generating dust.
- Neutralization (for liquid spills or after solid cleanup): Use a suitable absorbent material to contain the spill. For acidic substances, a neutralizing agent for acids can be cautiously applied.
- Decontamination: Clean the spill area with a mild detergent and water.
- Waste Disposal: All contaminated materials (absorbent, PPE, etc.) must be disposed of as hazardous waste according to institutional and local regulations.

Storage and Incompatibility

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.^[3] Keep away from incompatible materials. Store locked up.^[5]
- Incompatible Materials: Strong oxidizing agents.^[3]

First-Aid Measures

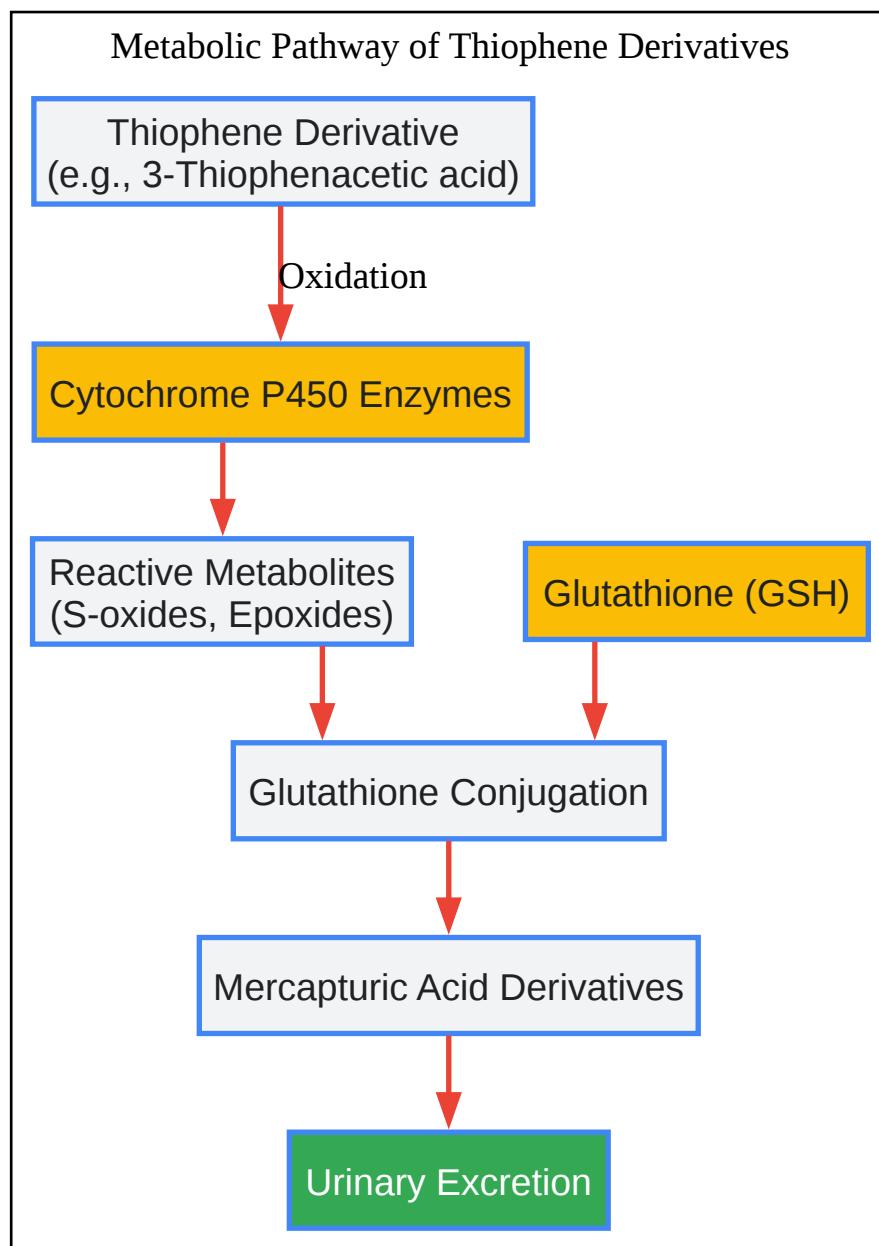
In case of exposure, follow these first-aid procedures and seek immediate medical attention.

Table 3: First-Aid Measures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention. [3][5]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Get medical attention.[3][5]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3][5]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention if symptoms occur.[3][5]

Biological Signaling and Metabolism

The metabolism of thiophene derivatives is a key factor in their potential toxicity. The following diagram illustrates the proposed metabolic pathway.



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Caption: Proposed metabolic pathway for thiophene derivatives.

Disposal Considerations

All waste containing **3-Thiophenacetic acid** must be disposed of as hazardous waste. Follow all federal, state, and local regulations. Do not dispose of down the drain or with regular trash.

This technical guide is intended to provide comprehensive safety information for trained professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before use and ensure that a thorough risk assessment is conducted for your specific experimental conditions.

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